

An In-depth Technical Guide to 2-(3-aminophenoxy)-N-methylacetamide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-(3-aminophenoxy)-N-methylacetamide

CAS No.: 575479-85-5

Cat. No.: B3145505

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **2-(3-aminophenoxy)-N-methylacetamide**, a molecule of interest in medicinal chemistry and materials science. Due to its structural motifs—a substituted phenoxy ring and an N-methylacetamide group—this compound holds potential as a versatile building block for the synthesis of novel therapeutic agents and functional polymers. This document will cover its structural characteristics, predicted physicochemical properties, a plausible synthetic route with a detailed experimental protocol, and a discussion of its potential applications and safety considerations. It is important to note that a specific CAS number for this compound is not readily available in public databases; therefore, some of the presented data is extrapolated from closely related analogs.

Introduction and Molecular Architecture

2-(3-aminophenoxy)-N-methylacetamide belongs to the class of phenoxyacetamide derivatives. Its structure is characterized by a central phenoxy ring, which is substituted with an

amino group at the meta-position and an N-methylacetamide group linked via an ether bond. The presence of both a primary aromatic amine and a secondary amide functional group makes it a bifunctional molecule, capable of undergoing a variety of chemical transformations.

The aromatic amine can serve as a nucleophile or be diazotized to introduce other functionalities. The amide group, along with the ether linkage, contributes to the molecule's polarity and hydrogen bonding capabilities, which are crucial for its interaction with biological targets and its properties as a material component. The overall structure suggests a degree of conformational flexibility, which can be significant in its binding to enzymes or receptors.

Physicochemical Properties

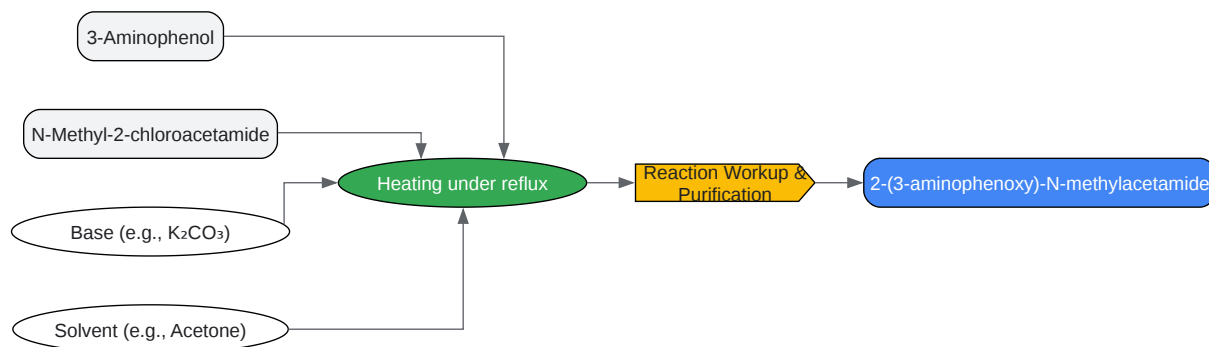
While experimental data for **2-(3-aminophenoxy)-N-methylacetamide** is scarce, its physicochemical properties can be predicted based on its structure and comparison with analogous compounds. These properties are essential for understanding its solubility, stability, and pharmacokinetic profile.

Property	Predicted Value/Information	Source/Basis
Molecular Formula	C ₉ H ₁₂ N ₂ O ₂	PubChemLite[1]
Molecular Weight	180.21 g/mol	PubChemLite[1]
CAS Number	Not Assigned	
Appearance	Expected to be a solid at room temperature	Based on related compounds like 2-(3-aminophenyl)-N-methylacetamide[2][3][4]
Solubility	Expected to have moderate polarity, influencing solubility in organic solvents and water. The presence of hydrogen bond donors and acceptors suggests some aqueous solubility.	Based on structural analysis of 2-(3-aminophenoxy)-N-ethylacetamide[5]
Predicted XlogP	0.3	PubChemLite[1]
Hydrogen Bond Donors	2 (amine and amide NH)	Structural Analysis
Hydrogen Bond Acceptors	3 (carbonyl oxygen, ether oxygen, and amine nitrogen)	Structural Analysis

Synthesis of 2-(3-aminophenoxy)-N-methylacetamide

A plausible and efficient method for the synthesis of **2-(3-aminophenoxy)-N-methylacetamide** is through the coupling of 3-aminophenol with N-methyl-2-chloroacetamide. This reaction is a Williamson ether synthesis followed by an amidation, or in this case, direct alkylation of the phenol.

Proposed Synthetic Workflow



[Click to download full resolution via product page](#)

Caption: Proposed synthesis of **2-(3-aminophenoxy)-N-methylacetamide**.

Detailed Experimental Protocol

This protocol is a generalized procedure based on the synthesis of similar phenoxyacetamide derivatives. Optimization of reaction conditions may be necessary.

Materials:

- 3-Aminophenol
- N-Methyl-2-chloroacetamide
- Potassium carbonate (K₂CO₃), anhydrous
- Acetone, anhydrous
- Ethyl acetate
- Brine solution

- Sodium sulfate (Na_2SO_4), anhydrous
- Standard laboratory glassware for reflux, extraction, and filtration
- Rotary evaporator
- Thin Layer Chromatography (TLC) apparatus

Procedure:

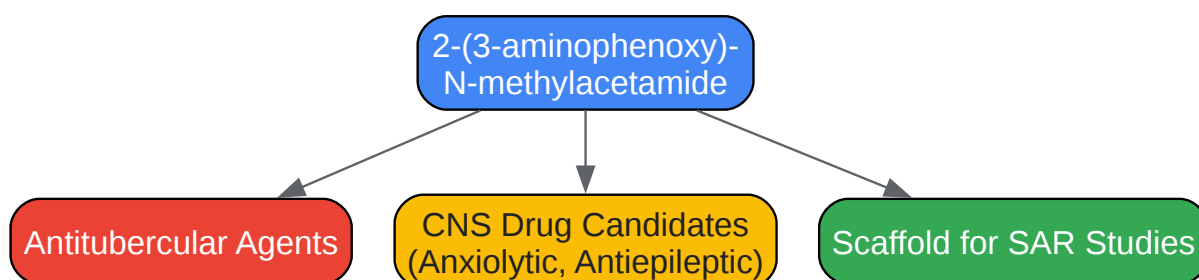
- **Reaction Setup:** To a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, add 3-aminophenol (1.0 eq) and anhydrous potassium carbonate (1.5 eq) in anhydrous acetone.
- **Addition of Reagent:** While stirring, add a solution of N-methyl-2-chloroacetamide (1.1 eq) in anhydrous acetone dropwise to the reaction mixture.
- **Reaction:** Heat the mixture to reflux and maintain for 12-24 hours. Monitor the progress of the reaction by TLC.
- **Workup:** After completion of the reaction (as indicated by TLC), cool the mixture to room temperature and filter to remove the inorganic salts.
- **Extraction:** Concentrate the filtrate under reduced pressure using a rotary evaporator. Dissolve the resulting crude product in ethyl acetate and wash sequentially with water and brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
- **Purification:** Purify the crude product by column chromatography on silica gel using a suitable eluent system (e.g., a gradient of ethyl acetate in hexane) to afford pure **2-(3-aminophenoxy)-N-methylacetamide**.
- **Characterization:** Characterize the final product using appropriate analytical techniques such as ^1H NMR, ^{13}C NMR, mass spectrometry, and IR spectroscopy to confirm its structure and purity.

Potential Applications

The unique structural features of **2-(3-aminophenoxy)-N-methylacetamide** make it a promising candidate for various applications in drug discovery and material science.

Medicinal Chemistry

The phenoxyacetamide scaffold is present in a number of biologically active compounds. Structurally related molecules have been investigated for a range of therapeutic activities. For instance, some phenoxyacetamide derivatives have been explored as potential antitubercular agents.[6] The presence of the 3-aminophenoxy group could serve as a pharmacophore for central nervous system (CNS) drug candidates, as structurally related acetamides have shown anxiolytic and antiepileptic properties.[5] The primary amine provides a handle for further chemical modification, allowing for the generation of a library of derivatives for structure-activity relationship (SAR) studies.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. PubChemLite - 2-(3-aminophenoxy)-n-methylacetamide (C₉H₁₂N₂O₂) [pubchemlite.lcsb.uni.lu]

- [2. 2-\(3-Aminophenyl\)-n-methylacetamide - CAS:58730-35-1 - Sunway Pharm Ltd \[3wpharm.com\]](#)
- [3. 2-\(3-aminophenyl\)-N-methylacetamide | 58730-35-1 \[sigmaaldrich.com\]](#)
- [4. You are being redirected... \[hit2lead.com\]](#)
- [5. 2-\(3-aminophenoxy\)-N-ethylacetamide \(926221-29-6\) for sale \[vulcanchem.com\]](#)
- [6. mdpi.com \[mdpi.com\]](#)
- [To cite this document: BenchChem. \[An In-depth Technical Guide to 2-\(3-aminophenoxy\)-N-methylacetamide\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b3145505/docs#an-in-depth-technical-guide-to-2-3-aminophenoxy-n-methylacetamide\]](#)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check